

An In-Depth Technical Guide to the Spectroscopic Data of 7,3'-Dimethoxyflavone

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Compound of Interest

Compound Name: 7,3'-Dimethoxyflavone

CAS No.: 6802-49-9

Cat. No.: B191138

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive analysis of the spectroscopic data for **7,3'-dimethoxyflavone** (IUPAC name: 7-methoxy-2-(3-methoxyphenyl)chromen-4-one), a significant member of the flavonoid family. Understanding the spectroscopic signature of this compound is fundamental for its identification, characterization, and quality control in research and development. This document synthesizes data from nuclear magnetic resonance (NMR) spectroscopy, infrared (IR) spectroscopy, and mass spectrometry (MS) to offer a complete analytical profile.

Molecular Structure and Spectroscopic Correlation

The structural features of **7,3'-dimethoxyflavone**, including its flavone backbone and the specific placement of its two methoxy groups, give rise to a unique spectroscopic fingerprint. The chromen-4-one (A and C rings) and the 3'-methoxyphenyl (B ring) moieties each contribute distinct signals in the various spectroscopic techniques employed for its analysis.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for elucidating the precise structure of organic molecules. For **7,3'-dimethoxyflavone**, both ^1H and ^{13}C NMR provide critical information about the chemical environment of each proton and carbon atom.

While a complete, authoritatively published and assigned NMR dataset for **7,3'-dimethoxyflavone** is not readily available in the cited public literature, the expected chemical shifts can be inferred from the analysis of closely related and structurally similar flavonoids. The following tables outline the anticipated ^1H and ^{13}C NMR data.

^1H NMR (Proton NMR) Data (Predicted)

The proton NMR spectrum of **7,3'-dimethoxyflavone** is expected to exhibit distinct signals for the aromatic protons on the A, B, and C rings, as well as the protons of the two methoxy groups.

Proton	Predicted Chemical Shift (δ , ppm)	Multiplicity	Coupling Constant (J, Hz)
H-3	~6.8	s	-
H-5	~7.9	d	~8.8
H-6	~7.0	dd	~8.8, 2.4
H-8	~6.9	d	~2.4
H-2'	~7.5	t	~2.0
H-4'	~7.1	ddd	~8.0, 2.0, 1.0
H-5'	~7.4	t	~8.0
H-6'	~7.4	dt	~8.0, 1.0
7-OCH ₃	~3.9	s	-
3'-OCH ₃	~3.9	s	-

Note: Predicted data is based on the analysis of similar flavonoid structures. The exact chemical shifts and coupling constants can vary depending on the solvent and experimental conditions.

¹³C NMR (Carbon NMR) Data (Predicted)

The ¹³C NMR spectrum provides information on the carbon skeleton of the molecule.

Carbon	Predicted Chemical Shift (δ, ppm)
C-2	~163
C-3	~107
C-4	~177
C-4a	~114
C-5	~127
C-6	~114
C-7	~165
C-8	~100
C-8a	~158
C-1'	~132
C-2'	~113
C-3'	~160
C-4'	~116
C-5'	~130
C-6'	~120
7-OCH ₃	~56
3'-OCH ₃	~56

Note: Predicted data is based on the analysis of similar flavonoid structures. The exact chemical shifts can vary depending on the solvent and experimental conditions.

Infrared (IR) Spectroscopy

Infrared spectroscopy is used to identify the functional groups present in a molecule. The IR spectrum of **7,3'-dimethoxyflavone** is characterized by absorption bands corresponding to its carbonyl group, aromatic rings, and ether linkages.

Frequency (cm ⁻¹)	Intensity	Assignment
~1640	Strong	C=O (carbonyl) stretching of the γ-pyrone ring
~1605, ~1500, ~1450	Medium-Strong	C=C aromatic ring stretching vibrations
~1250, ~1030	Strong	C-O (ether) stretching of the methoxy groups
~3050	Medium	C-H aromatic stretching
~2950, ~2850	Medium	C-H aliphatic stretching of the methoxy groups
~850-750	Strong	C-H out-of-plane bending of the aromatic rings

Note: The IR data is based on typical values for flavones and the information available in the PubChem database for **7,3'-dimethoxyflavone**[\[1\]](#).

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, which aids in its identification and structural elucidation.

For **7,3'-dimethoxyflavone** (Molecular Formula: C₁₇H₁₄O₄, Molecular Weight: 282.29 g/mol), high-resolution mass spectrometry (HRMS) is expected to show a protonated molecule [M+H]⁺ at an m/z of approximately 283.0965[\[2\]](#).

The fragmentation pattern in tandem mass spectrometry (MS/MS) of flavonoids is often characterized by the retro-Diels-Alder (RDA) reaction, which involves the cleavage of the C-ring. Additionally, the loss of small neutral molecules such as carbon monoxide (CO) and

methyl radicals ($\bullet\text{CH}_3$) from the methoxy groups is a common fragmentation pathway for this class of compounds[2].

Expected Fragmentation:

- $[\text{M}+\text{H}]^+$: $m/z \sim 283.0965$
- $[\text{M}+\text{H} - \bullet\text{CH}_3]^+$: Loss of a methyl radical from one of the methoxy groups.
- $[\text{M}+\text{H} - \text{CO}]^+$: Loss of carbon monoxide from the γ -pyrone ring.
- Further fragmentations involving the RDA reaction and additional losses of small molecules.

Experimental Protocols

The acquisition of high-quality spectroscopic data is crucial for the accurate characterization of **7,3'-dimethoxyflavone**. The following are generalized protocols for the spectroscopic techniques discussed.

NMR Spectroscopy

- **Sample Preparation:** Dissolve approximately 5-10 mg of **7,3'-dimethoxyflavone** in a suitable deuterated solvent (e.g., CDCl_3 , DMSO-d_6) in an NMR tube.
- **^1H NMR Acquisition:** Acquire the ^1H NMR spectrum using a high-field NMR spectrometer (e.g., 400 MHz or higher). Standard acquisition parameters include a 30-degree pulse angle, a relaxation delay of 1-2 seconds, and a sufficient number of scans to achieve a good signal-to-noise ratio.
- **^{13}C NMR Acquisition:** Acquire the ^{13}C NMR spectrum on the same instrument. A proton-decoupled sequence is typically used. A longer acquisition time or a higher sample concentration may be necessary due to the lower natural abundance of the ^{13}C isotope.
- **Data Processing:** Process the raw data (FID) by applying a Fourier transform, phase correction, and baseline correction. The chemical shifts should be referenced to the residual solvent peak or an internal standard (e.g., TMS).

Infrared (IR) Spectroscopy

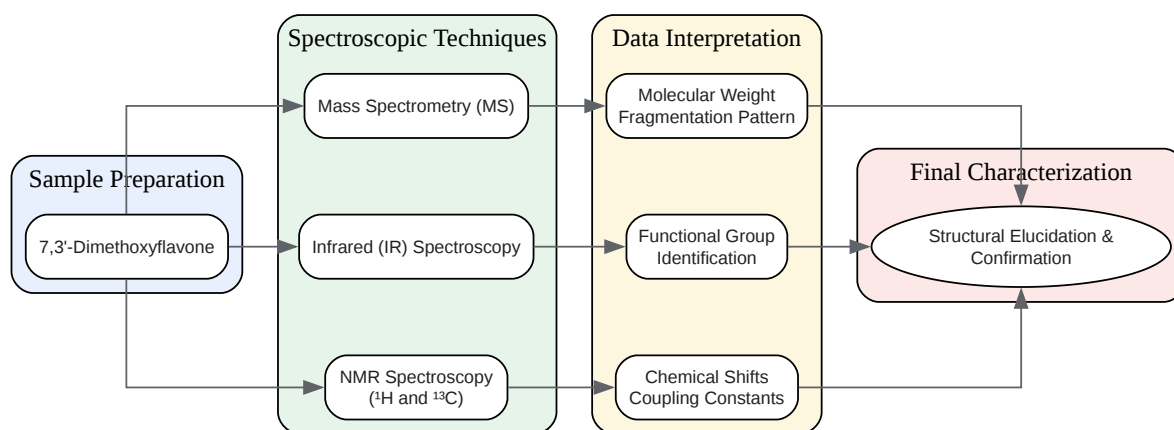
- **Sample Preparation:** For solid samples, the Attenuated Total Reflectance (ATR) technique is commonly used. A small amount of the sample is placed directly on the ATR crystal. Alternatively, a KBr pellet can be prepared by mixing a small amount of the sample with dry KBr powder and pressing it into a thin disk.
- **Data Acquisition:** Record the IR spectrum over the range of 4000-400 cm^{-1} .
- **Data Analysis:** Identify the characteristic absorption bands and assign them to the corresponding functional groups.

Mass Spectrometry (MS)

- **Sample Preparation:** Prepare a dilute solution of **7,3'-dimethoxyflavone** in a suitable solvent (e.g., methanol, acetonitrile).
- **Data Acquisition:** Introduce the sample into the mass spectrometer via an appropriate ionization source (e.g., Electrospray Ionization - ESI). Acquire the full scan mass spectrum to determine the molecular ion peak. For fragmentation analysis, perform tandem mass spectrometry (MS/MS) by selecting the molecular ion as the precursor ion and subjecting it to collision-induced dissociation (CID).
- **Data Analysis:** Analyze the mass spectrum to identify the molecular ion and the major fragment ions. Propose a fragmentation pathway consistent with the observed data and the structure of the molecule.

Visualization of Methodologies

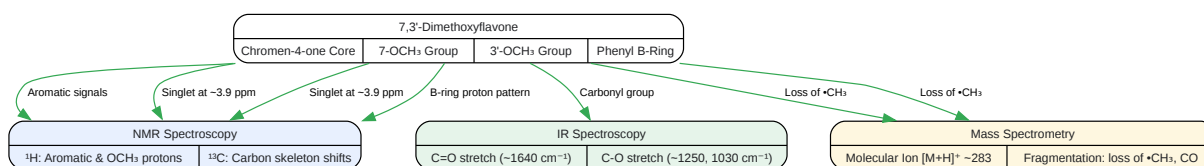
General Spectroscopic Analysis Workflow



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Caption: Workflow for the spectroscopic analysis of **7,3'-dimethoxyflavone**.

Relationship between Structure and Spectroscopic Data



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Caption: Correlation of molecular structure with key spectroscopic data.

References

- PubChem. (n.d.). **7,3'-Dimethoxyflavone**. National Center for Biotechnology Information. Retrieved from [\[Link\]](#)

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Sources

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- 2. [benchchem.com \[benchchem.com\]](#)
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